

# Synergistic Effects of NSC61610 in Combination Therapies: A Comparative Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: NSC61610

Cat. No.: B1680230

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This guide provides a comprehensive comparison of the therapeutic performance of **NSC61610**, a ligand of the Lanthionine Synthetase C-like 2 (LANCL2) receptor, when used in combination with other compounds. The primary focus of this document is the synergistic antiviral effect observed when **NSC61610** is co-administered with oseltamivir in a preclinical model of influenza A virus infection. To date, published research on the synergistic effects of **NSC61610** with other compounds remains limited.

## Synergistic Antiviral Effect with Oseltamivir

Preclinical studies have demonstrated a significant synergistic effect when **NSC61610** is used in combination with the neuraminidase inhibitor oseltamivir (Tamiflu) for the treatment of influenza A (H1N1pdm) virus infection in mice. This combination therapy not only enhances the antiviral efficacy of oseltamivir but also engages the host's immune-regulatory pathways, offering a multi-pronged therapeutic approach.

## Comparative Efficacy Data

The following tables summarize the key findings from a study by Leber et al. (2017) in *Frontiers in Immunology*, comparing the efficacy of **NSC61610** monotherapy, oseltamivir monotherapy, and the combination therapy in a lethal influenza A virus infection mouse model.

Table 1: Survival Rate and Mortality in Influenza-Infected Mice

| Treatment Group        | Dosage                     | Survival Rate (%) |
|------------------------|----------------------------|-------------------|
| Placebo (PBS)          | -                          | 40%               |
| NSC61610               | 20 mg/kg/day               | 70%               |
| Oseltamivir            | 10 mg/kg/day               | 70%               |
| NSC61610 + Oseltamivir | 5 mg/kg/day + 10 mg/kg/day | 90%               |

Data extracted from mortality curves in Leber et al. (2017). The combination therapy resulted in a notable increase in survival compared to either monotherapy.

Table 2: Disease Activity Score in Influenza-Infected Mice

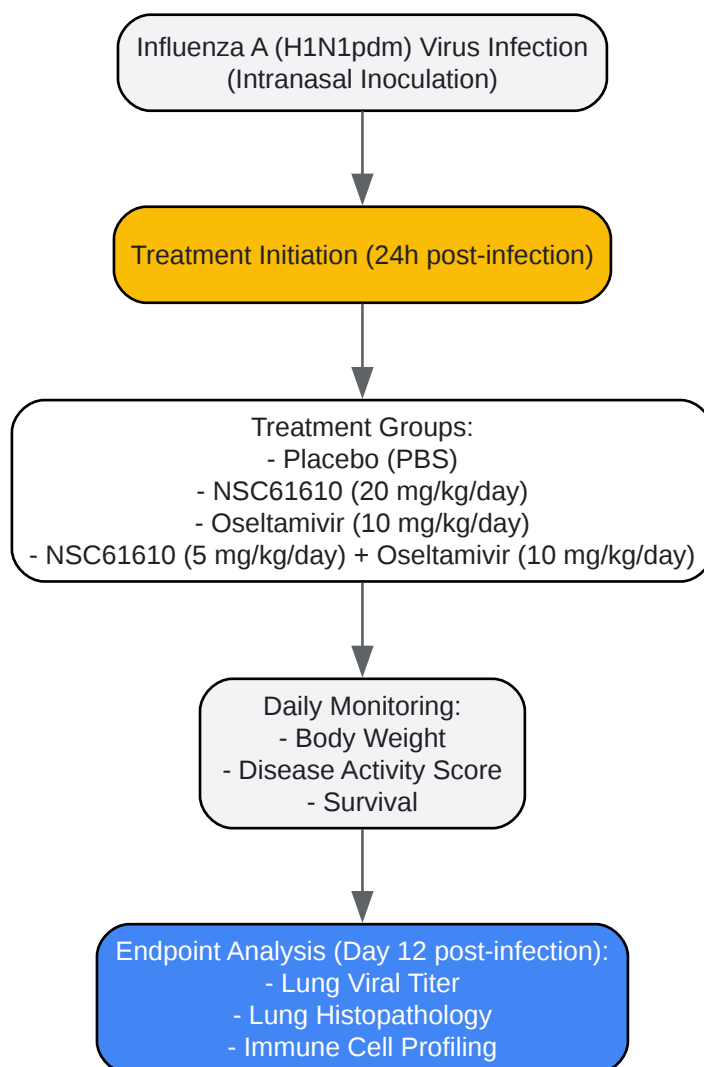
| Treatment Group        | Dosage                     | Mean Disease Activity Score (Day 8 post-infection) |
|------------------------|----------------------------|----------------------------------------------------|
| Placebo (PBS)          | -                          | ~3.5                                               |
| NSC61610               | 20 mg/kg/day               | ~2.0                                               |
| Oseltamivir            | 10 mg/kg/day               | ~2.5                                               |
| NSC61610 + Oseltamivir | 5 mg/kg/day + 10 mg/kg/day | ~1.5                                               |

Disease activity was scored on a scale of 0 to 4, with higher scores indicating greater severity. The combination therapy group exhibited the lowest disease activity score, indicating a more rapid recovery.

## Mechanism of Synergistic Action

The synergistic effect of the **NSC61610** and oseltamivir combination stems from their distinct but complementary mechanisms of action. Oseltamivir directly inhibits viral replication by targeting the viral neuraminidase enzyme. In contrast, **NSC61610** acts as a host-directed therapy by activating the LANCL2 pathway.

The proposed signaling pathway for **NSC61610**'s immunomodulatory effect is depicted below:



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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)